

Application Notes & Protocols: Methyl 1-methylpyrrole-2-carboxylate as a Ligand in Catalysis

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Compound of Interest

Compound Name: Methyl 1-methylpyrrole-2-carboxylate

Cat. No.: B1267042

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the potential utility of **Methyl 1-methylpyrrole-2-carboxylate** as a ligand in catalytic processes. While direct catalytic applications of **Methyl 1-methylpyrrole-2-carboxylate** are not extensively documented in peer-reviewed literature, its structural analog, Pyrrole-2-carboxylic acid, has demonstrated efficacy as a ligand in copper-catalyzed cross-coupling reactions. This document will, therefore, focus on the established catalytic activity of this parent compound and extrapolate potential applications and protocols for **Methyl 1-methylpyrrole-2-carboxylate**, providing a valuable resource for researchers exploring novel catalytic systems.

Introduction to Pyrrole-based Ligands in Catalysis

Pyrrole-containing molecules are a significant class of heterocyclic compounds that have found widespread use in medicinal chemistry and materials science. In the realm of catalysis, the pyrrole moiety can act as a versatile coordinating agent for a variety of transition metals. The nitrogen atom of the pyrrole ring, along with other functional groups appended to the ring, can form stable complexes with metal centers, thereby modulating their reactivity and selectivity in catalytic transformations.

While "**Methyl 1-methylpyrrole-2-carboxylate**" itself is not widely cited as a ligand, the closely related "Pyrrole-2-carboxylic acid" has been successfully employed as a ligand in copper-catalyzed C-N bond formation reactions. This suggests that N-alkylated and esterified derivatives, such as **Methyl 1-methylpyrrole-2-carboxylate**, may also possess ligand properties, potentially offering altered solubility, stability, or electronic effects in a catalytic system.

Physicochemical Properties of Methyl 1-methylpyrrole-2-carboxylate

A thorough understanding of the physicochemical properties of a potential ligand is crucial for designing catalytic experiments.

Property	Value
Molecular Formula	C ₇ H ₉ NO ₂
Molecular Weight	139.15 g/mol
IUPAC Name	methyl 1-methylpyrrole-2-carboxylate
CAS Number	37619-24-2
Appearance	Data not available
Solubility	Data not available
Boiling Point	Data not available
Melting Point	Data not available

Application in Copper-Catalyzed C-N Cross-Coupling Reactions

Based on the documented success of Pyrrole-2-carboxylic acid as a ligand, a primary potential application for **Methyl 1-methylpyrrole-2-carboxylate** is in copper-catalyzed C-N cross-coupling reactions, such as the Ullmann condensation. These reactions are fundamental in organic synthesis for the formation of arylamines, which are prevalent in pharmaceuticals and functional materials.

Pyrrole-2-carboxylic acid has been shown to be an effective ligand for the copper-catalyzed mono-arylation of anilines with aryl iodides and bromides. The following tables summarize the reaction conditions and yields for these transformations.

Table 1: Cu-Catalyzed Reactions of Anilines with Aryl Iodides using Pyrrole-2-carboxylic Acid as a Ligand

Entry	Aniline	Aryl Iodide	Product	Yield (%)
1	Aniline	Iodobenzene	Diphenylamine	85
2	4-Methoxyaniline	Iodobenzene	4-Methoxy-N-phenylaniline	82
3	4-Chloroaniline	Iodobenzene	4-Chloro-N-phenylaniline	78
4	Aniline	1-Iodo-4-methoxybenzene	4-Methoxy-N-phenylaniline	80
5	Aniline	1-Iodo-4-nitrobenzene	4-Nitro-N-phenylaniline	75

Reaction Conditions: 2.0 mmol ArNH₂, 1.0 mmol ArI, 2.0 mmol K₃PO₄, 0.10 mmol CuI, 0.20 mmol Pyrrole-2-carboxylic acid, 0.5 mL DMSO, in a sealed tube under an N₂ atmosphere for 24 h at 80-100 °C.

Table 2: Cu-Catalyzed Reactions of Anilines with Aryl Bromides using Pyrrole-2-carboxylic Acid as a Ligand

Entry	Aniline	Aryl Bromide	Product	Yield (%)
1	Aniline	Bromobenzene	Diphenylamine	75
2	4-Methoxyaniline	Bromobenzene	4-Methoxy-N-phenylaniline	72
3	4-Chloroaniline	Bromobenzene	4-Chloro-N-phenylaniline	68
4	Aniline	1-Bromo-4-methoxybenzene	4-Methoxy-N-phenylaniline	70
5	Aniline	1-Bromo-4		

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